

An In-depth Technical Guide to Biotin-PEG4-Amine: Chemical Properties and Solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Biotin-PEG4-Amine

Cat. No.: B606139

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Biotin-PEG4-Amine is a bifunctional linker molecule widely utilized in bioconjugation, diagnostics, and drug delivery systems. It incorporates a biotin moiety for high-affinity binding to streptavidin and avidin, a primary amine group for covalent attachment to various functional groups, and a hydrophilic tetra-polyethylene glycol (PEG4) spacer. This technical guide provides a comprehensive overview of the chemical properties, solubility, and common applications of **Biotin-PEG4-Amine**, complete with detailed experimental protocols and visualizations to facilitate its effective use in research and development.

Core Chemical Properties

Biotin-PEG4-Amine is typically a white to light yellow solid. The presence of the PEG4 spacer enhances the aqueous solubility of this reagent and reduces steric hindrance, making it a versatile tool for labeling biomolecules.^{[1][2]}

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₃₈ N ₄ O ₆ S	[3][4][5]
Molecular Weight	462.60 g/mol	
CAS Number	663171-32-2	
Appearance	White to light yellow solid	
Purity	≥95%	
Storage	Store at -20°C, protected from moisture and light	

Solubility

The PEG4 spacer in **Biotin-PEG4-Amine** significantly enhances its solubility in aqueous solutions and many organic solvents, a critical feature for bioconjugation reactions.

Solvent	Solubility	Source(s)
DMSO (Dimethyl Sulfoxide)	100 mg/mL (216.17 mM)	
Water	Good solubility	
DMF (Dimethylformamide)	Good solubility	
DCM (Dichloromethane)	Soluble	
Ethanol	Soluble	

Note: For aqueous applications, it is often recommended to first dissolve **Biotin-PEG4-Amine** in a water-miscible organic solvent like DMSO or DMF before adding it to the aqueous reaction mixture. Hygroscopic solvents like DMSO should be newly opened to ensure anhydrous conditions, which is crucial for preserving the reactivity of the amine group.

Experimental Protocols

Biotin-PEG4-Amine's primary amine group is a versatile functional handle for conjugation to various molecules. Below are detailed protocols for common applications.

Protocol 1: Biotinylation of Proteins using an NHS Ester Crosslinker

This protocol describes the conjugation of **Biotin-PEG4-Amine** to a protein that has been activated with an N-hydroxysuccinimide (NHS) ester. The primary amine of **Biotin-PEG4-Amine** reacts with the NHS ester to form a stable amide bond.

Materials:

- Protein of interest
- **Biotin-PEG4-Amine**
- Amine-reactive NHS ester (e.g., NHS-ester of a crosslinker)
- Reaction Buffer: Phosphate Buffered Saline (PBS) at pH 7.2-8.0 or another amine-free buffer such as HEPES. Avoid buffers containing primary amines like Tris or glycine.
- Quenching Buffer: 1M Tris-HCl, pH 8.0 or glycine solution
- Anhydrous DMSO or DMF
- Desalting column or dialysis equipment

Procedure:

- Protein Preparation: Dissolve the protein in the reaction buffer at a concentration of 1-10 mg/mL. If the protein is in a buffer containing primary amines, perform a buffer exchange into the reaction buffer.
- NHS Ester Activation of Protein (if necessary): Follow the manufacturer's instructions for reacting your protein with the chosen NHS ester crosslinker.
- Prepare **Biotin-PEG4-Amine** Solution: Immediately before use, dissolve **Biotin-PEG4-Amine** in anhydrous DMSO or DMF to a concentration of 10-20 mg/mL.
- Biotinylation Reaction: Add a 10- to 50-fold molar excess of the **Biotin-PEG4-Amine** solution to the activated protein solution. The optimal molar ratio should be determined empirically.

- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C with gentle stirring.
- Quenching: Stop the reaction by adding the quenching buffer to a final concentration of 20-50 mM. Incubate for 15-30 minutes at room temperature.
- Purification: Remove excess, unreacted **Biotin-PEG4-Amine** and byproducts using a desalting column or dialysis against a suitable storage buffer (e.g., PBS).
- Storage: Store the biotinylated protein under conditions optimal for the non-biotinylated protein.

Protocol 2: Coupling of Biotin-PEG4-Amine to Carboxylic Acids using EDC/NHS Chemistry

This method is used to conjugate **Biotin-PEG4-Amine** to molecules containing carboxyl groups, such as proteins (glutamic acid, aspartic acid residues) or carboxylated nanoparticles.

Materials:

- Molecule with carboxyl groups (e.g., protein, nanoparticle)
- **Biotin-PEG4-Amine**
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide) or Sulfo-NHS
- Activation Buffer: 0.1 M MES, pH 4.7-6.0
- Coupling Buffer: PBS, pH 7.2-7.5
- Quenching Solution: 1 M Tris-HCl, pH 8.5, or hydroxylamine
- Washing Buffer: PBS with 0.05% Tween-20 (for nanoparticles)
- Anhydrous DMSO or DMF

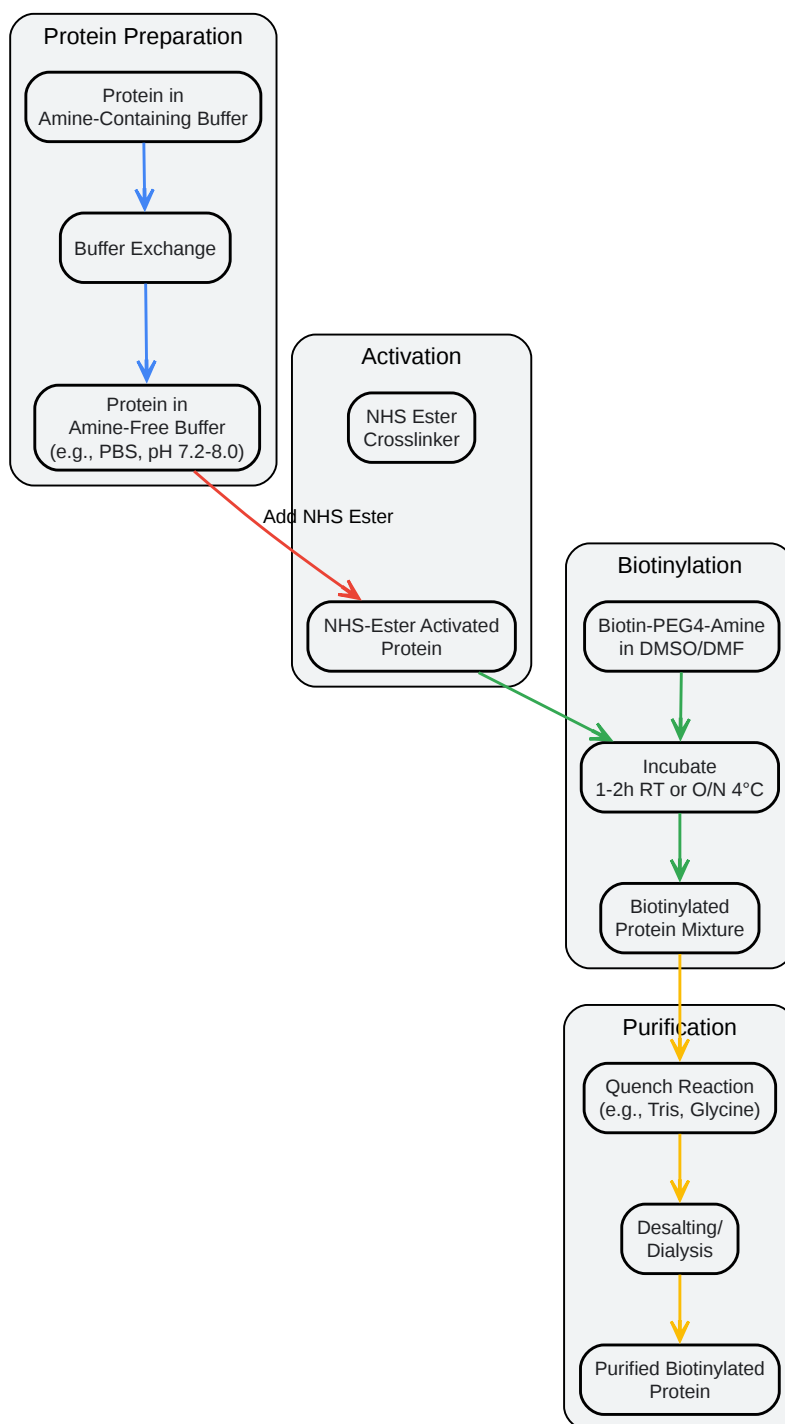
Procedure:

- **Prepare Carboxylated Molecule:** Suspend the carboxylated molecule in the activation buffer.
- **Prepare Reagent Solutions:** Immediately before use, prepare concentrated solutions of EDC and NHS/Sulfo-NHS in the activation buffer or water. Prepare a solution of **Biotin-PEG4-Amine** in DMSO or DMF.
- **Activation of Carboxyl Groups:** Add EDC and NHS/Sulfo-NHS to the carboxylated molecule suspension. A typical starting point is a 2-5 mM final concentration for both. Incubate for 15-30 minutes at room temperature with gentle mixing.
- **Washing (for nanoparticles):** Centrifuge the activated nanoparticles and discard the supernatant to remove excess EDC and NHS. Resuspend the activated nanoparticles in the coupling buffer.
- **Coupling Reaction:** Add the **Biotin-PEG4-Amine** solution to the activated molecule. A 10- to 50-fold molar excess of the amine over the available carboxyl groups is recommended. Incubate for 2 hours at room temperature or overnight at 4°C with gentle mixing.
- **Quenching:** Add the quenching solution and incubate for 30 minutes.
- **Purification:** Wash the resulting biotinylated product extensively. For proteins, use a desalting column or dialysis. For nanoparticles, use centrifugation or magnetic separation and wash multiple times with the washing buffer.
- **Storage:** Store the final product in a suitable buffer, often containing a preservative.

Visualizations

Biotinylation of an NHS-Ester Activated Protein

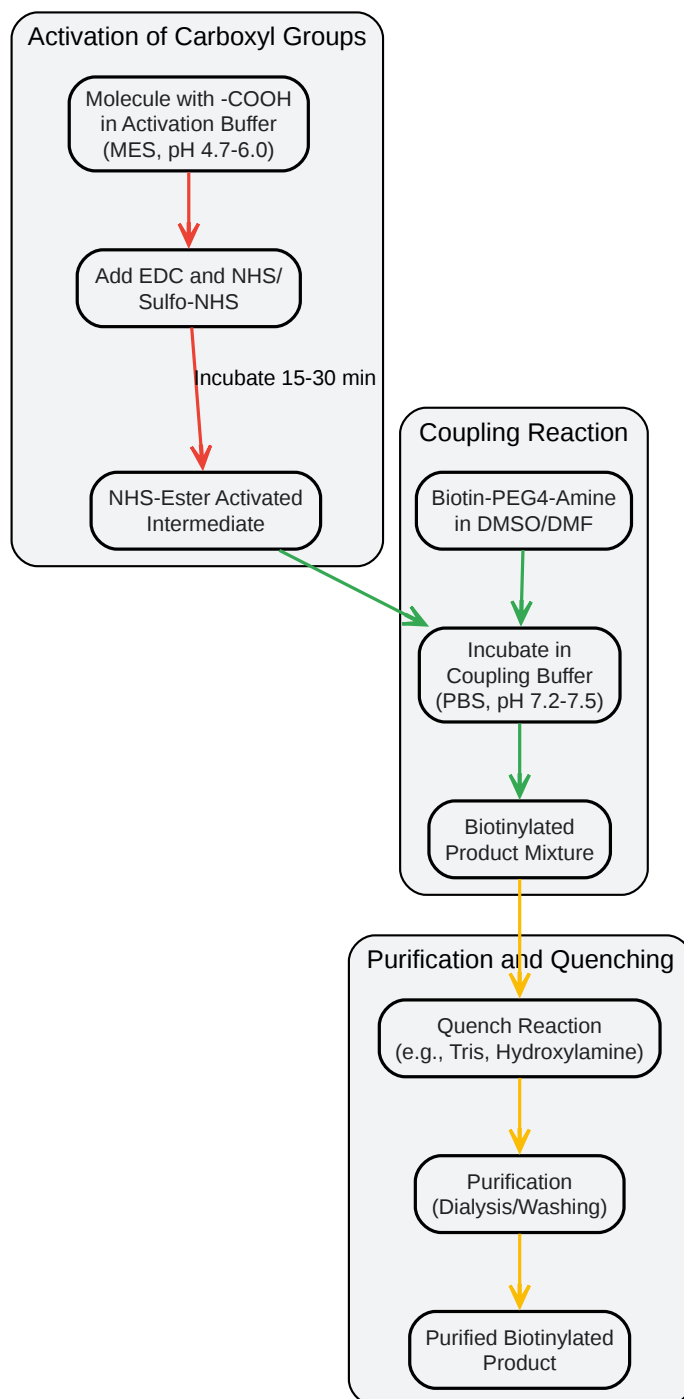
Workflow for Protein Biotinylation via NHS Ester Chemistry

[Click to download full resolution via product page](#)

Caption: Workflow for Protein Biotinylation via NHS Ester Chemistry.

Coupling to Carboxylic Acids via EDC/NHS Chemistry

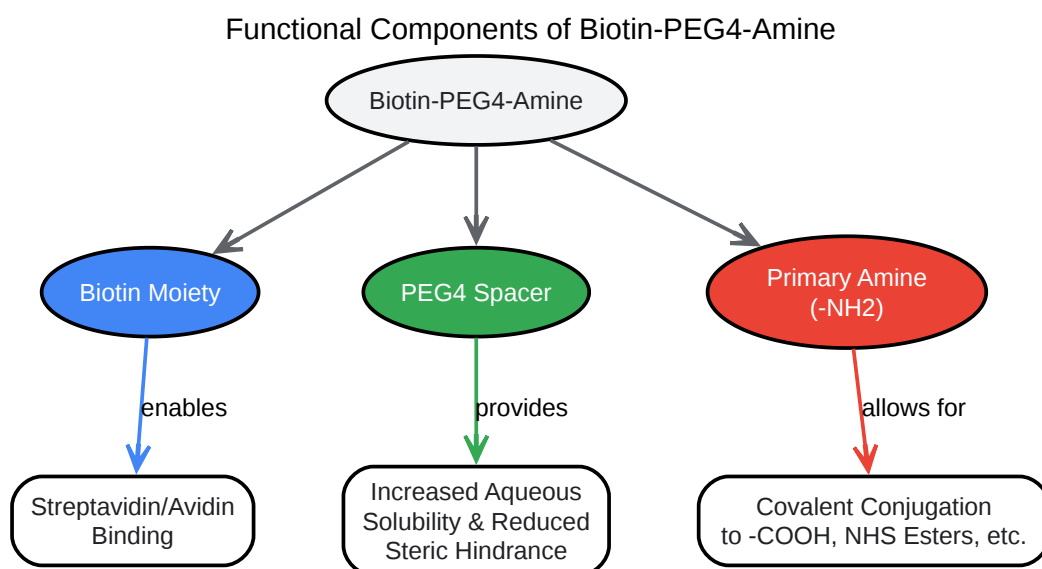
Workflow for Coupling to Carboxyl Groups using EDC/NHS



[Click to download full resolution via product page](#)

Caption: Workflow for Coupling to Carboxyl Groups using EDC/NHS.

Logical Relationship of Biotin-PEG4-Amine Components



[Click to download full resolution via product page](#)

Caption: Functional Components of **Biotin-PEG4-Amine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vectorlabs.com [vectorlabs.com]
- 2. Biotin-PEG4-amine, CAS 663171-32-2 | AxisPharm [axispharm.com]
- 3. goldbio.com [goldbio.com]

- 4. goldbio.com [goldbio.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Biotin-PEG4-Amine: Chemical Properties and Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606139#biotin-peg4-amine-chemical-properties-and-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com